

An In-depth Technical Guide to the Physical Properties of Brominated Cycloalkanes

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Compound of Interest

Compound Name: 1-(Bromomethyl)-1-cyclobutylcyclopentane

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Introduction

Brominated cycloalkanes are a pivotal class of compounds in the fields of organic synthesis, medicinal chemistry, and materials science. Their utility as synthetic intermediates is well-established, with the bromine atom serving as a versatile functional handle for a variety of transformations, including nucleophilic substitutions, eliminations, and organometallic coupling reactions. In drug development, the incorporation of a cycloalkane scaffold can impart crucial properties such as conformational rigidity and improved metabolic stability, while the bromine atom can act as a key binding element or a site for further molecular elaboration.

This technical guide provides a comprehensive exploration of the core physical properties of brominated cycloalkanes. Moving beyond a simple tabulation of data, this document delves into the causal relationships between molecular structure—ring size, stereochemistry, and degree of bromination—and the resulting physical characteristics. A thorough understanding of these properties is not merely academic; it is fundamental to the practical application of these compounds in a research and development setting, informing decisions on reaction conditions, purification strategies, and formulation. This guide is intended for researchers, scientists, and

drug development professionals, offering both foundational knowledge and field-proven insights into this important class of molecules.

Boiling Point: The Influence of Size, Shape, and Polarity

The boiling point of a substance is a critical parameter for its purification and handling. It is fundamentally dictated by the strength of intermolecular forces. For brominated cycloalkanes, the key interactions are London dispersion forces and dipole-dipole interactions.

- **London Dispersion Forces:** These temporary, induced-dipole attractions are the primary intermolecular force for all molecules. Their strength increases with the size of the electron cloud and the surface area of the molecule.
- **Dipole-Dipole Interactions:** The carbon-bromine bond is polar due to the difference in electronegativity between carbon (≈ 2.55) and bromine (≈ 2.96). This creates a permanent dipole in the molecule, leading to electrostatic attractions between adjacent molecules.

Trend with Increasing Ring Size

As the size of the cycloalkane ring increases, the boiling point consistently rises. This is a direct consequence of the increase in the number of atoms and electrons, which enhances the strength of London dispersion forces. The larger surface area of bigger rings allows for more extensive intermolecular contact, requiring more thermal energy to overcome these attractions and enter the gas phase.^{[1][2]}

Influence of Stereochemistry

Stereoisomerism in brominated cycloalkanes can lead to notable differences in boiling points.

- **cis vs. trans Isomers:** In disubstituted cycloalkanes, cis isomers, where the bromine atoms are on the same side of the ring, often exhibit a higher boiling point than their trans counterparts.^{[3][4]} This is attributed to the fact that the individual C-Br bond dipoles in the cis configuration have a net molecular dipole moment, leading to stronger dipole-dipole interactions. In many trans isomers, the bond dipoles are oriented in opposing directions, which can lead to a partial or complete cancellation of the molecular dipole moment.^{[5][6]}

For example, the cis isomer of 1,2-dichloroethene has a boiling point of 60.3°C, while the trans isomer's boiling point is 47.5°C.[3]

- **Axial vs. Equatorial Conformers:** For monosubstituted cyclohexanes, the bromine atom can exist in either an axial or an equatorial position, and these two conformers are in rapid equilibrium.[7] The equatorial conformer is generally more stable.[8] While it is challenging to isolate and measure the boiling point of each conformer separately due to this rapid interconversion, the overall boiling point of the substance is a weighted average of the properties of the conformers present at that temperature.

The following table summarizes the boiling points of a selection of monobrominated cycloalkanes.

Compound	Molecular Formula	Boiling Point (°C)
Bromocyclopropane	C ₃ H ₅ Br	68-70[9]
Bromocyclobutane	C ₄ H ₇ Br	103-104
Bromocyclopentane	C ₅ H ₉ Br	137-139[10]
Bromocyclohexane	C ₆ H ₁₁ Br	166-167[11]
trans-1,2-Dibromocyclopentane	C ₅ H ₈ Br ₂	196.9
trans-1,2-Dibromocyclohexane	C ₆ H ₁₀ Br ₂	101-102 (at 13 Torr)[12]

Melting Point: The Role of Molecular Packing and Symmetry

The melting point, the temperature at which a substance transitions from a solid to a liquid, is influenced by both the strength of intermolecular forces and the efficiency with which the molecules can pack into a crystal lattice.

Trend with Increasing Ring Size

Similar to boiling points, melting points generally increase with the number of carbon atoms in the cycloalkane ring.[11] This is due to the stronger London dispersion forces in larger

molecules.

Influence of Stereochemistry and Molecular Symmetry

Molecular symmetry plays a more significant role in determining melting points than boiling points. More symmetrical molecules tend to pack more efficiently into a crystal lattice, resulting in a more stable solid phase that requires more energy to break apart.

- **cis vs. trans Isomers:** Trans isomers are often more symmetrical than their cis counterparts. This superior packing efficiency typically leads to higher melting points for trans isomers.^[3] For instance, elaidic acid, the trans isomer of oleic acid, has a melting point of 43°C, while oleic acid (cis) melts at 13.4°C.^[3]
- **Axial vs. Equatorial Conformers:** In the solid state, bromocyclohexane exists with the bromine atom exclusively in the equatorial position in its most stable crystalline phase.^[7]

The table below presents the melting points for selected brominated cycloalkanes.

Compound	Molecular Formula	Melting Point (°C)
Bromocyclohexane	C ₆ H ₁₁ Br	-57 ^[11]
1-Bromocyclopentane-1-carboxylic acid	C ₆ H ₉ BrO ₂	66 ^[13]

Density

The density of liquid brominated cycloalkanes is influenced by the mass of the bromine atom and how closely the molecules can pack together.

Trend with Increasing Ring Size

Generally, the density of monobrominated cycloalkanes shows a less pronounced trend with increasing ring size compared to boiling and melting points. However, all are denser than water.

Compound	Molecular Formula	Density (g/mL at 25°C)
Bromocyclopropane	C ₃ H ₅ Br	1.51[14]
Bromocyclobutane	C ₄ H ₇ Br	1.434
Bromocyclopentane	C ₅ H ₉ Br	1.39[10]
Bromocyclohexane	C ₆ H ₁₁ Br	1.324[11]
trans-1,2-Dibromocyclohexane	C ₆ H ₁₀ Br ₂	1.784

Solubility

The principle of "like dissolves like" is the primary determinant of solubility for brominated cycloalkanes.

- Solubility in Water:** These compounds are generally considered insoluble or only very slightly soluble in water.[9][15] The nonpolar cycloalkane portion of the molecule is hydrophobic and cannot form the strong hydrogen bonds necessary to dissolve in water. The energy required to break the hydrogen bonds between water molecules is not sufficiently compensated by the formation of weaker dipole-dipole and dispersion forces with the brominated cycloalkane. [16]
- Solubility in Organic Solvents:** Brominated cycloalkanes are typically soluble in a wide range of nonpolar and moderately polar organic solvents, such as ethers, hydrocarbons, and chlorinated solvents.[9][15] The intermolecular forces in these solvents (primarily London dispersion and dipole-dipole) are comparable in strength to those in the brominated cycloalkanes, facilitating dissolution.

Spectroscopic Properties for Characterization

Spectroscopic techniques are indispensable for the identification and structural elucidation of brominated cycloalkanes.

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the presence of certain bonds within a molecule. For brominated cycloalkanes, the most characteristic absorption is the C-Br stretching vibration.

This typically appears as a strong band in the fingerprint region of the spectrum, generally between 500 and 700 cm^{-1} . The C-H stretching vibrations of the cycloalkane ring are observed around 2850-3000 cm^{-1} .^{[17][18]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

- ^1H NMR: The proton attached to the same carbon as the bromine atom (the α -proton) is significantly deshielded and typically appears as a multiplet in the range of 3.5-4.5 ppm. In bromocyclohexane, the chemical shift of the α -proton is dependent on its conformation. The axial proton is generally found at a slightly higher chemical shift (further downfield) than the equatorial proton. The other protons on the cycloalkane ring usually appear as a complex series of multiplets in the upfield region (1.0-2.5 ppm).
- ^{13}C NMR: The carbon atom bonded to the bromine is deshielded and its signal appears in the range of 40-60 ppm. The other carbon atoms of the ring resonate at higher field (20-40 ppm).

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and elemental composition of a compound. A key feature in the mass spectra of brominated compounds is the isotopic pattern of bromine. Bromine has two naturally occurring isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 ratio.^[19] This results in the molecular ion peak (M^+) and any bromine-containing fragment ions appearing as a pair of peaks of almost equal intensity, separated by two mass units (M^+ and $\text{M}+2$). Common fragmentation pathways for bromocycloalkanes include the loss of the bromine atom ($\text{M} - \text{Br}^+$) and the loss of HBr ($\text{M} - \text{HBr}^+$).^{[20][21]}

Experimental Protocols for Physical Property Determination

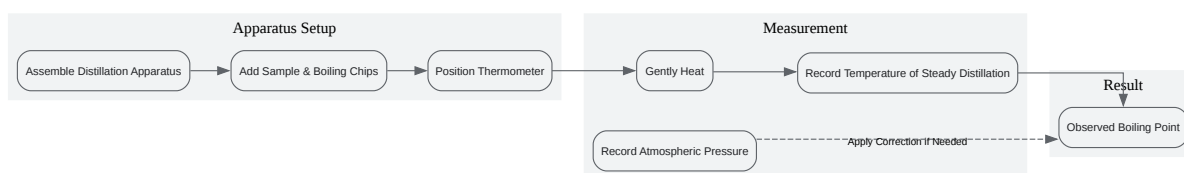
The following sections provide standardized, step-by-step methodologies for the determination of key physical properties.

Boiling Point Determination (Distillation Method)

This protocol is suitable for determining the boiling point of a liquid sample.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume (e.g., 5-10 mL) of the brominated cycloalkane and a few boiling chips into the round-bottom flask.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- **Heating:** Gently heat the flask using a heating mantle.
- **Data Collection:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- **Pressure Correction:** Record the atmospheric pressure. If the pressure is not 760 mmHg, a correction may be necessary.



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Caption: Workflow for Boiling Point Determination.

Melting Point Determination (Capillary Method)

This method is the standard for determining the melting point of a solid organic compound and is referenced in pharmacopeias and ASTM E324.[8][22]

Methodology:

- **Sample Preparation:** Finely powder a small amount of the solid sample.
- **Capillary Tube Packing:** Tap the open end of a capillary tube into the powdered sample to collect a small amount (2-3 mm height).
- **Apparatus Setup:** Place the packed capillary tube into a melting point apparatus.
- **Heating:** Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Collection:** Record the temperature at which the first drop of liquid appears (the start of the melting range) and the temperature at which the entire sample has liquefied (the end of the melting range). A pure compound will have a sharp melting range of 1-2°C.



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Caption: Workflow for Melting Point Determination.

Conclusion

The physical properties of brominated cycloalkanes are a direct reflection of their molecular structure. Trends in boiling point, melting point, and density are systematically influenced by ring size, which impacts the magnitude of London dispersion forces. Furthermore, the stereochemical arrangement of bromine atoms, whether as cis/trans isomers or axial/equatorial

conformers, introduces subtle yet significant variations in molecular polarity and packing efficiency, thereby affecting these properties. A comprehensive understanding of these structure-property relationships, supported by robust analytical characterization through spectroscopic methods, is essential for the effective application of these versatile compounds in research and development. The experimental protocols provided herein offer a standardized approach to validating these critical physical parameters, ensuring data integrity and reproducibility.

References

- ASTM D1015-99, Standard Test Method for Freezing Points of High-Purity Hydrocarbons, ASTM International, West Conshohocken, PA, 1999. [\[Link\]](#)
- ASTM D1015-05(2015), Standard Test Method for Freezing Points of High-Purity Hydrocarbons (Withdrawn 2019), ASTM International, West Conshohocken, PA, 2015. [\[Link\]](#)
- ASTM D1078-01, Standard Test Method for Distillation Range of Volatile Organic Liquids, ASTM International, West Conshohocken, PA, 2001. [\[Link\]](#)
- ASTM D1120-11, Standard Test Method for Boiling Point of Engine Coolants, ASTM International, West Conshohocken, PA, 2011. [\[Link\]](#)
- ASTM D2887-19a, Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography, ASTM International, West Conshohocken, PA, 2019. [\[Link\]](#)
- ASTM D5399-09, Standard Test Method for Boiling Point Distribution of Hydrocarbon Solvents by Gas Chromatography, ASTM International, West Conshohocken, PA, 2009. [\[Link\]](#)
- ASTM D7169-11, Standard Test Method for Boiling Point Distribution of Samples with Residues Such as Crude Oils and Atmospheric and Vacuum Residues by High Temperature Gas Chromatography (GC), ASTM International, West Conshohocken, PA, 2011. [\[Link\]](#)
- ASTM E324-16, Standard Test Method for Relative Initial and Final Melting Points and the Melting Range of Organic Chemicals, ASTM International, West Conshohocken, PA, 2016. [\[Link\]](#)

- "Bromocyclopropane." Wikipedia, Wikimedia Foundation, 15 Jan. 2024, .
- "Physical Properties of Cycloalkanes." Chemistry LibreTexts, 22 Jan. 2023, .
- Han, S., Yoo, H. S., & Kim, S. K. (2010). Conformer-Specific Ionization Spectroscopy of Bromocyclohexane: Equatorial versus Axial Conformers. The Journal of Physical Chemistry A, 114(37), 10005–10010. [[Link](#)]
- "Cis–trans isomerism." Wikipedia, Wikimedia Foundation, 2 Mar. 2026, .
- "1,2-Dibromocyclohexane." PubChem, National Center for Biotechnology Information, .
- "Bromocyclopentane." PubChem, National Center for Biotechnology Information, .
- McLafferty, F. W. (1993). Interpretation of Mass Spectra. University Science Books.
- "trans-1,2-Dibromocyclohexane." Sigma-Aldrich, .
- "Cis-Trans Isomers and its Differences in Properties." Longdom Publishing, 10 Dec. 2021, .
- "1,2-dibromocyclopentane." Guidechem, .
- "Axial and Equatorial Bonds in Cyclohexane." Chemistry LibreTexts, 24 Sept. 2022, .
- "Compare Boiling Point of Isomers." YouTube, uploaded by Bernard Ng, 9 Dec. 2019, .
- "Bromocyclopentane." PubChem, National Center for Biotechnology Information, .
- "1,2-Dibromocyclohexane." ECHEMI, .
- "1,2-Dibromocyclohexane." CymitQuimica, .
- "Characteristic Infrared Absorption Bands of Functional Groups." University of Colorado Boulder, .
- "Boiling Point of Engine Coolants." Savant Labs, .
- "trans-1,2-Dibromocyclohexane." Sigma-Aldrich, .

- "Standard Test Method for Freezing Points of High-Purity Hydrocarbons." docs.cntd.ru, .
- "Properties and Trends of Organic Compounds." Monash University, .
- "The features of IR spectrum." SlidePlayer, .
- "Standard Test Method for Boiling Range Distribution of Petroleum Fractions by Gas Chromatography." Savant Labs, .
- "Mass Defect Filtering for Suspect Screening of Halogenated Environmental Chemicals: A Case Study of Chlorinated Organophosphate Flame Retardants." PMC, National Center for Biotechnology Information, .
- "Advances in the Analysis of Persistent Halogenated Organic Compounds." IntechOpen, 15 Apr. 2022, .
- "Table of Characteristic IR Absorptions." University of Wisconsin-Madison, .
- "Axial and Equatorial." A Level Chemistry, .
- "Bromocyclohexane." ChemicalBook, .
- "An In-depth Technical Guide to the Physical Properties of 1-Bromocyclopentane-1-carboxylic Acid." Benchchem, .
- "Branching, and Its Affect On Melting and Boiling Points." Master Organic Chemistry, 9 July 2010, .
- "4.6 Axial and Equatorial Bonds in Cyclohexane." Organic Chemistry | OpenStax, 20 Sept. 2023, .
- "Mass spectrometry of halogen-containing organic compounds." ResearchGate, 5 Aug. 2025, .
- "Bromocyclohexane(108-85-0) IR Spectrum." ChemicalBook, .
- "12.8: Infrared Spectra of Some Common Functional Groups." Chemistry LibreTexts, 30 Sept. 2024, .

- "4.2: Cis-Trans Isomerism in Cycloalkanes." Chemistry LibreTexts, 22 Nov. 2022, .
- "Substituted Cyclohexanes: Axial vs Equatorial." Master Organic Chemistry, 27 June 2014, .
- "2.1.1: Intermolecular Forces and Relative Boiling Points (bp)." Chemistry LibreTexts, 16 Aug. 2022, .
- "Axial and Equatorial Bonds in Cyclohexane." Lumen Learning, .
- "Understanding Melting and Boiling Points of Organic Compounds." HSCprep, 4 Mar. 2025, .
- "Mass Spectrometry." Michigan State University Department of Chemistry, .
- "1,1-Dibromocyclopentane." PubChem, National Center for Biotechnology Information, .
- "1,2-Dibromocyclopentane." PubChem, National Center for Biotechnology Information, .
- "Consider the molecule cis-1,2-dibromocyclopentane. Which of the following types of isomers does this." Brainly.com, 18 Nov. 2022, .

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Sources

- [1. 3 Trends That Affect Boiling Points of Organic Compounds - All 'Bout Chemistry \[chemohollic.com\]](#)
- [2. monash.edu \[monash.edu\]](#)
- [3. longdom.org \[longdom.org\]](#)
- [4. youtube.com \[youtube.com\]](#)
- [5. Statement I: Boiling point Br Br Br C=C C=C H H H Br Statement .. \[askfilo.com\]](#)
- [6. reddit.com \[reddit.com\]](#)

- 7. 4.6 Axial and Equatorial Bonds in Cyclohexane - Organic Chemistry | OpenStax [openstax.org]
- 8. cdnl.kaist.ac.kr [cdnl.kaist.ac.kr]
- 9. Bromocyclopropane - Wikipedia [en.wikipedia.org]
- 10. Bromocyclopentane | C₅H₉Br | CID 8728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. echemi.com [echemi.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. 溴代环丙烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 15. CAS 5401-62-7: 1,2-Dibromocyclohexane | CymitQuimica [cymitquimica.com]
- 16. masterorganicchemistry.com [masterorganicchemistry.com]
- 17. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. Mass Spectrometry [www2.chemistry.msu.edu]
- 20. pdf.benchchem.com [pdf.benchchem.com]
- 21. researchgate.net [researchgate.net]
- 22. scribd.com [scribd.com]
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